

Unraveling Cellular Metabolism: Metabolic Flux Analysis Using Glucosamine-¹⁵N Hydrochloride

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Compound of Interest

Compound Name: *Glucosamine-15N hydrochloride*

Cat. No.: *B15555502*

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Metabolic flux analysis is a powerful technique used to quantify the rate of metabolic reactions within a biological system. By tracing the path of isotopically labeled molecules, researchers can gain a dynamic understanding of cellular metabolism, which is often dysregulated in diseases such as cancer, diabetes, and neurodegenerative disorders. Glucosamine, as a key substrate for the Hexosamine Biosynthesis Pathway (HBP), plays a critical role in the production of UDP-N-acetylglucosamine (UDP-GlcNAc), a vital precursor for protein and lipid glycosylation. This document provides a detailed guide to employing Glucosamine-¹⁵N hydrochloride as a tracer for metabolic flux analysis of the HBP, offering insights into cellular nutrient sensing, signaling, and stress responses. The use of the stable isotope ¹⁵N allows for the sensitive and specific tracking of glucosamine's nitrogen atom as it is incorporated into various downstream metabolites.

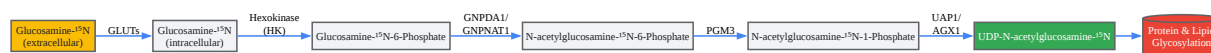
Core Applications

- Quantifying Hexosamine Biosynthesis Pathway (HBP) Flux: Directly measure the rate of UDP-GlcNAc synthesis from exogenous glucosamine, providing insights into the capacity and regulation of this crucial pathway.

- **Investigating Nutrient Metabolism:** Elucidate how cells utilize glucosamine in the context of other nutrients like glucose and glutamine, revealing metabolic reprogramming in response to changing environments.
- **Drug Discovery and Development:** Assess the impact of therapeutic compounds on HBP flux and glycosylation, identifying potential drug targets and evaluating off-target metabolic effects.
- **Understanding Disease Pathophysiology:** Explore the role of altered HBP metabolism in various diseases, including cancer cell proliferation, insulin resistance, and inflammatory conditions.

Signaling Pathway: The Hexosamine Biosynthesis Pathway (HBP)

Exogenous glucosamine enters the cell and is rapidly phosphorylated by hexokinase to form glucosamine-6-phosphate (GlcN-6-P). This intermediate is then acetylated, isomerized, and activated with UTP to produce UDP-N-acetylglucosamine (UDP-GlcNAc). The nitrogen atom from Glucosamine-¹⁵N is retained throughout this process, allowing for its incorporation into UDP-GlcNAc to be traced.



Cell Culture & Labeling

Seed Cells

Incubate with
Glucosamine- ^{15}N Harvest Cells at
Time Points

Sample Preparation

Metabolite Extraction
(80% Methanol)

Centrifugation

Collect Supernatant

Analysis

LC-MS/MS Analysis

Data Processing &
QuantificationMetabolic Flux
Calculation[Click to download full resolution via product page](#)

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